

Tungsten-184 nuclear cross section data

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Compound of Interest

Compound Name: **Tungsten-184**

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An In-depth Technical Guide to **Tungsten-184** Nuclear Cross-Section Data

Audience: Researchers, scientists, and nuclear engineering professionals. While requested, the direct application of this data in drug development is not conventional; the content is tailored for a technical audience in the physical and nuclear sciences.

Introduction to Tungsten-184

Tungsten-184 (^{184}W) is one of the four stable isotopes of tungsten, comprising approximately 30.64% of natural tungsten. Its nuclear properties, particularly its interaction probabilities with neutrons—known as nuclear cross-sections—are of significant interest in various fields. In nuclear engineering, tungsten is considered for use in fusion reactors as a plasma-facing material and in fission reactors for control and shielding applications.^{[1][2]} In astrophysics, the neutron capture cross-sections of tungsten isotopes are crucial for understanding the slow neutron capture process (s-process) of nucleosynthesis in stars.^[1]

This guide provides a summary of key nuclear cross-section data for ^{184}W , details the experimental methods used to obtain this data, and illustrates the logical relationships and experimental workflows involved.

Quantitative Cross-Section Data

Nuclear cross-sections are a measure of the probability of a specific nuclear reaction occurring between an incident particle and a target nucleus. The standard unit for this measure is the barn ($1 \text{ barn} = 10^{-24} \text{ cm}^2$). The data is highly dependent on the energy of the incident neutron.

Neutron Capture (n, γ) Cross-Section

The neutron capture reaction, denoted as $^{184}\text{W}(n, \gamma)^{185}\text{W}$, is particularly important for s-process nucleosynthesis and reactor neutron economy calculations. Experimental data has been measured across a wide energy range. For thermal neutrons, the capture cross-section has been measured at 1.94 ± 0.08 barns.^[3] Data at higher energies, particularly in the resonance region (keV range), has been obtained from facilities like the Oak Ridge Electron Linear Accelerator (ORELA).^{[1][4][5]}

Incident Neutron Energy (keV)	Average Capture Cross-Section (mb)
30	474 ± 15
40	382 ± 12
50	321 ± 10
60	277 ± 9
80	219 ± 7
100	183 ± 6
200	100 ± 5
500	51 ± 4
1000	28 ± 3
2000	15 ± 3

Note: Data derived from experiments conducted at ORELA. Cross-sections are averaged over energy bins. 1 barn = 1000 millibarns (mb).

($n, 2n$) Reaction Cross-Section

The $^{184}\text{W}(n, 2n)^{183}\text{W}$ reaction is a threshold reaction, meaning it only occurs when the incident neutron has sufficient energy to eject two neutrons from the target nucleus (threshold energy is ~ 7.9 MeV). This reaction is significant in high-energy neutron environments like fusion reactors. Measured data for this reaction is less common, especially at energies up to 30 MeV, often

requiring supplementation with theoretical model calculations, such as the multistep Hauser-Feshbach scheme.[2][6]

Incident Neutron Energy (MeV)	Cross-Section (barns)	Data Source
8 - 10	~0.1 - 1.0	Model Calculations & EXFOR
14 - 15	~2.0 - 2.2	Model Calculations & EXFOR
20	~1.5	Model Calculations & EXFOR

Note: The values presented are typical, derived from evaluated nuclear data libraries (like ENDF, JEFF) which are based on a combination of experimental data from sources like EXFOR and nuclear model calculations.[7]

Inelastic Scattering (n, n') Cross-Section

Inelastic scattering, $^{184}\text{W}(n, n')^{184}\text{W}^*$, occurs when an incident neutron excites the target nucleus to a higher energy state, leaving with reduced kinetic energy. The excited nucleus then de-excites by emitting one or more gamma rays. This process is crucial for calculating neutron energy loss in reactor materials.[8] Detailed cross-section data for specific excited states is extensive and is typically compiled in comprehensive nuclear databases.

Reaction Channel	Incident Neutron Energy	Description
$^{184}\text{W}(\text{n},\text{n}'_1)$	Threshold to \sim 20 MeV	Cross-section for exciting the first nuclear energy level.
$^{184}\text{W}(\text{n},\text{n}'_2)$	Threshold to \sim 20 MeV	Cross-section for exciting the second nuclear energy level.
...
$^{184}\text{W}(\text{n},\text{n}'\gamma)$	Threshold to \sim 20 MeV	Cross-section for the production of specific gamma rays following de-excitation.[9]

Note: Quantitative data for inelastic scattering is complex, with distinct cross-sections for each excited state of the nucleus. This data is available through repositories such as the Experimental Nuclear Reaction Data (EXFOR) library.[10][11][12]

Experimental Protocols

The measurement of neutron cross-sections requires sophisticated experimental techniques and facilities.

Time-of-Flight (TOF) Technique

The Time-of-Flight (TOF) method is a primary technique for measuring energy-dependent neutron cross-sections.[13][14] It is employed at facilities with pulsed neutron sources, such as linear accelerators or spallation sources.[15][16][17]

Methodology:

- **Neutron Production:** A pulsed beam of particles (e.g., electrons or protons) strikes a heavy metal target (e.g., uranium, tungsten, or lead), producing a short, intense burst of neutrons

through processes like photoneutron reactions or spallation.[15][17]

- Flight Path: The neutrons travel down a long, evacuated tube called a flight path. The length of this path, L , is precisely known.
- Energy Determination: The time it takes for a neutron to travel the flight path, t , is measured electronically. Since the start time of the neutron pulse is known, the arrival time at the detector determines the flight time. The neutron's velocity ($v = L/t$) and, consequently, its kinetic energy are calculated from this time measurement.[16]
- Target Interaction: The collimated neutron beam impinges on a sample of the isotope being studied (in this case, an enriched ^{184}W sample).
- Detection: A detector system is placed around the sample to measure the products of the neutron interactions.
 - For (n,γ) capture reactions, detectors sensitive to gamma rays (e.g., BaF_2 or C_6D_6 scintillators) are used to detect the prompt gamma rays emitted as the newly formed ^{185}W nucleus de-excites.[15][17]
 - For scattering reactions, neutron detectors are placed at various angles to measure the energy and angular distribution of the scattered neutrons.[8]
- Data Analysis: The number of detected events at each "time-of-flight" (i.e., for each neutron energy) is used to calculate the reaction cross-section, after correcting for detector efficiency, beam flux, and other experimental factors.

Activation Analysis

Activation analysis is another common method, particularly for reactions that result in a radioactive product nucleus.[18][19]

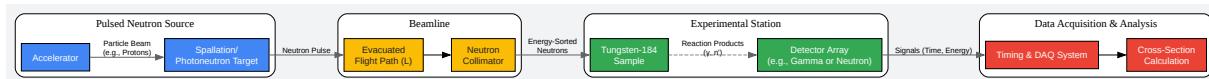
Methodology:

- Irradiation: A sample of ^{184}W is irradiated with a beam of neutrons with a well-defined energy and flux.

- Product Formation: Reactions like $^{184}\text{W}(\text{n},\gamma)^{185}\text{W}$ or $^{184}\text{W}(\text{n},2\text{n})^{183}\text{W}$ produce radioactive isotopes.
- Activity Measurement: After irradiation, the sample is transferred to a shielded detector, typically a High-Purity Germanium (HPGe) detector. The characteristic gamma rays emitted during the radioactive decay of the product nuclei are measured.
- Cross-Section Calculation: The reaction cross-section is determined from the measured activity, the known decay properties of the product, the duration of the irradiation, and the neutron flux.

Visualizations

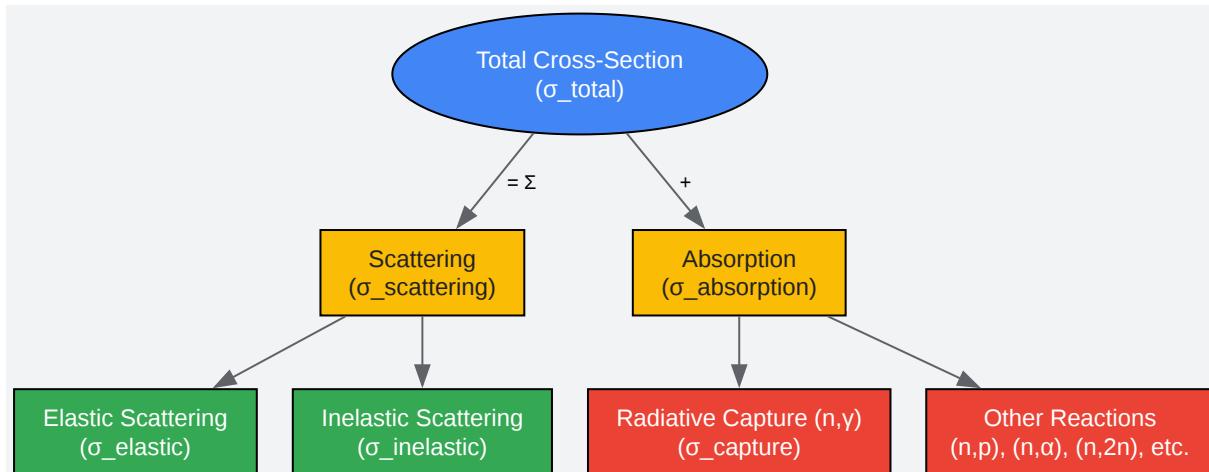
Experimental Workflow: Time-of-Flight (TOF) Method



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Caption: Generalized workflow for the Time-of-Flight (TOF) technique.

Logical Relationships: Neutron Cross-Sections



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Caption: Relationship between total and partial neutron cross-sections.

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